

# A Comprehensive Technical Guide to Thermo Scientific Chemicals 3,3-Dimethyl-1-Butyne

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## Compound of Interest

Compound Name: 3,3-Dimethyl-1-Butyne

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This in-depth technical guide provides comprehensive information on the specifications, applications, and handling of **3,3-Dimethyl-1-Butyne**, a key building block in organic synthesis, available from Thermo Scientific Chemicals.

## Core Specifications

**3,3-Dimethyl-1-Butyne**, also known as tert-Butylacetylene, is a terminal alkyne widely utilized in pharmaceutical and materials science research.<sup>[1]</sup> Its properties make it a valuable reagent for introducing the sterically demanding tert-butyl group in various molecular architectures.

## Chemical and Physical Properties

The fundamental properties of **3,3-Dimethyl-1-Butyne** are summarized in the table below, compiled from various sources.

Property	Value
CAS Number	917-92-0
Molecular Formula	C <sub>6</sub> H <sub>10</sub>
Molecular Weight	82.14 g/mol [2][3]
Appearance	Clear, colorless liquid[1][4]
Purity (Typical)	≥97.5% (GC)[4][5]
Boiling Point	37-38 °C[1][6][7]
Melting Point	-78 °C[1][6][7]
Density	0.667 g/mL at 25 °C[6][7]
Refractive Index (n <sub>20/D</sub> )	1.3730 - 1.3750[4][7]
Solubility	Miscible with chloroform, benzene, and toluene. Immiscible with water.[1][6][8]
Storage Temperature	2-8 °C[1][7]

## Safety and Handling

**3,3-Dimethyl-1-Butyne** is a highly flammable liquid and vapor and requires careful handling in a well-ventilated area, away from ignition sources.[1][7] It may cause skin, eye, and respiratory irritation.[6] Always consult the Safety Data Sheet (SDS) provided by Thermo Scientific Chemicals for complete safety information.

## Key Applications and Experimental Protocols

The primary application of **3,3-Dimethyl-1-Butyne** in the pharmaceutical industry is as a crucial intermediate in the synthesis of the antifungal drug Terbinafine.[1][8] It is also used in the preparation of other organic compounds, such as 2,2,7,7-tetramethyl-octa-3,5-diyne and in hydroboration reactions.[6][8]

## Synthesis of Terbinafine Intermediate

The synthesis of a key precursor for Terbinafine involves the reaction of **3,3-Dimethyl-1-Butyne** with acrolein or a related electrophile. The following is a representative, multi-step protocol synthesized from patent literature.

Disclaimer: This protocol is for informational purposes only and should be adapted and optimized by qualified personnel in a laboratory setting.

Objective: To synthesize 6,6-dimethyl-1-hepten-4-yn-3-ol, a precursor to Terbinafine.

Materials:

- **3,3-Dimethyl-1-Butyne** (Thermo Scientific Chemicals)
- n-Butyl lithium in hexane
- Acrolein
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (for quenching)
- Organic solvent for extraction (e.g., diethyl ether)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Lithiation of **3,3-Dimethyl-1-Butyne**:
  - In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **3,3-Dimethyl-1-Butyne** in anhydrous THF.
  - Cool the solution to 0 °C in an ice bath.
  - Slowly add an equimolar amount of n-butyl lithium in hexane to the stirred solution.

- Allow the reaction to stir for 30-60 minutes at 0 °C to ensure complete formation of the lithium acetylide.
- Reaction with Acrolein:
  - In a separate flask, prepare a solution of acrolein in anhydrous THF.
  - Cool the lithium acetylide solution to -78 °C (dry ice/acetone bath).
  - Slowly add the acrolein solution to the lithium acetylide suspension.
  - Monitor the reaction by thin-layer chromatography (TLC).
  - Once the reaction is complete, quench by slowly adding a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
- Work-up and Purification:
  - Allow the mixture to warm to room temperature.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
  - Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - The crude product, 6,6-dimethyl-1-hepten-4-yn-3-ol, can be purified by vacuum distillation.

## Generalized Hydroboration-Oxidation Protocol

**3,3-Dimethyl-1-Butyne** can undergo hydroboration-oxidation to yield an aldehyde. The following is a generalized protocol.

Objective: To synthesize 3,3-dimethylbutanal via hydroboration-oxidation of **3,3-Dimethyl-1-Butyne**.

#### Materials:

- **3,3-Dimethyl-1-Butyne** (Thermo Scientific Chemicals)
- A sterically hindered borane reagent (e.g., disiamylborane or 9-BBN) to prevent double addition.
- Tetrahydrofuran (THF), anhydrous
- Sodium hydroxide solution (e.g., 3M)
- Hydrogen peroxide (30% solution)

#### Procedure:

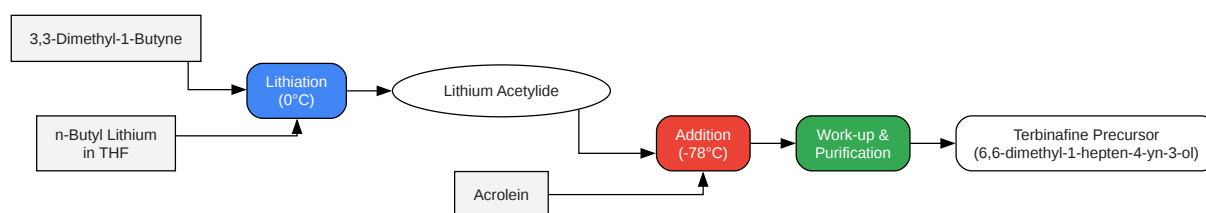
- Hydroboration:
  - In a flame-dried flask under an inert atmosphere, dissolve **3,3-Dimethyl-1-Butyne** in anhydrous THF.
  - Cool the solution to 0 °C.
  - Slowly add a solution of the borane reagent in THF.
  - Allow the reaction to warm to room temperature and stir for several hours.
- Oxidation:
  - Cool the reaction mixture back to 0 °C.
  - Carefully and sequentially add the sodium hydroxide solution followed by the slow, dropwise addition of hydrogen peroxide. Caution: This reaction is exothermic.
  - Stir the mixture at room temperature for a few hours.
- Work-up and Purification:
  - Extract the product with an appropriate organic solvent.

- Wash the combined organic layers with water and brine.
- Dry the organic layer and remove the solvent under reduced pressure.
- The resulting aldehyde can be purified by distillation.

## Visualizing Workflows and Pathways

### Synthesis of Terbinafine Precursor

The following diagram illustrates the key steps in the synthesis of the Terbinafine precursor from **3,3-Dimethyl-1-Butyne**.

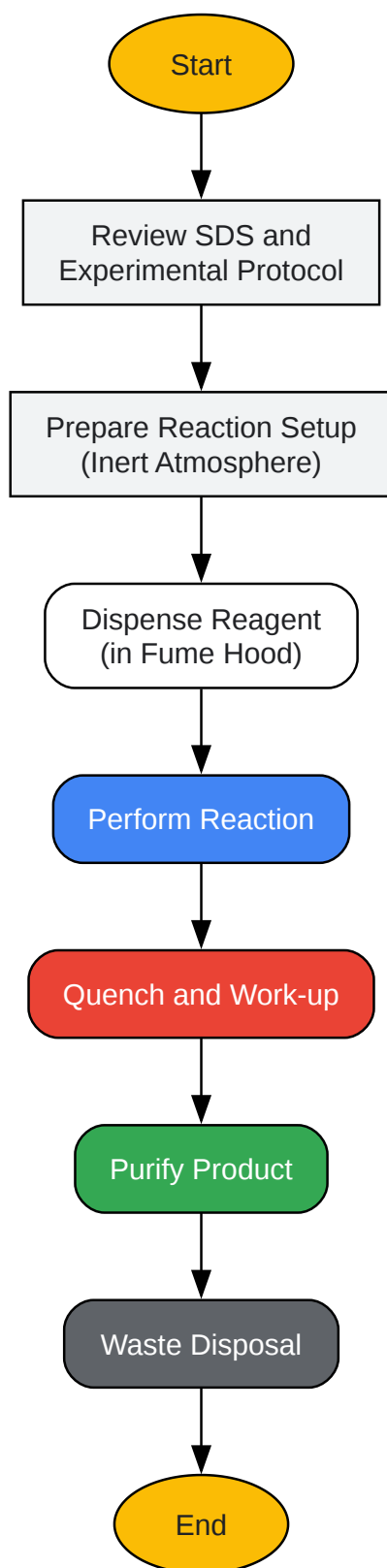


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Caption: Synthetic pathway for a Terbinafine precursor.

## General Experimental Workflow

This diagram outlines a general workflow for handling and using a flammable liquid reagent like **3,3-Dimethyl-1-Butyne** in a research setting.



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Caption: General workflow for handling **3,3-Dimethyl-1-Butyne**.

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